

Personal protective equipment for handling CDDO-3P-Im

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Compound of Interest

Compound Name: CDDO-3P-Im

Cat. No.: B2382624

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Essential Safety and Handling Guide for CDDO-3P-Im

This guide provides crucial safety and logistical information for the handling and disposal of **CDDO-3P-Im**, a potent, orally active necroptosis inhibitor with chemopreventive effects.^{[1][2][3]} As a synthetic triterpenoid derived from oleanolic acid, this compound is intended for research use only.^{[4][5]} Due to its cytotoxic potential, stringent adherence to safety protocols is mandatory to minimize exposure risks for all laboratory personnel.

Chemical and Physical Properties:

Property	Value
Chemical Formula	C39H46N4O3
Molecular Weight	Approximately 618.81 g/mol
Appearance	Solid powder
Solubility	Soluble in DMSO
Storage	Powder: -20°C for up to 3 years. In solvent: -80°C for up to 1 year.

Personal Protective Equipment (PPE)

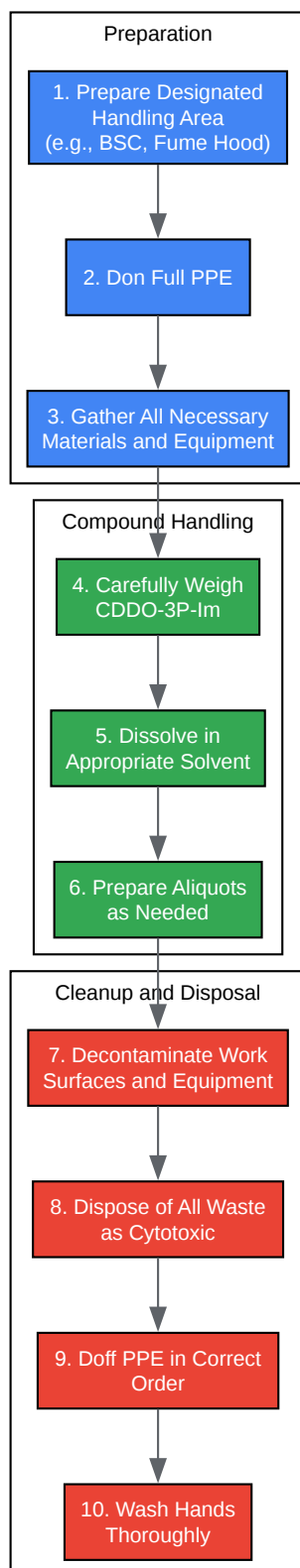
Given the cytotoxic nature of **CDDO-3P-Im**, a comprehensive PPE strategy is the primary line of defense against exposure. Occupational exposure can occur through skin contact, inhalation of aerosols or particles, and accidental ingestion. The following table outlines the minimum required PPE for handling this compound.

PPE Component	Specifications and Usage Guidelines
Gloves	Double gloving with powder-free nitrile gloves is required. Gloves should comply with ASTM D6978-05 standards for handling cytotoxic agents. Change gloves frequently, especially if contamination is suspected.
Gown	A disposable, fluid-resistant gown that covers the arms and body should be worn to protect clothing and skin from splashes.
Eye Protection	Safety glasses with side shields are mandatory. When there is a risk of splashing, a full-face shield is recommended.
Respiratory Protection	A surgical mask should be worn to prevent inhalation of airborne particles. For tasks with a higher risk of aerosol generation, such as cleaning spills or handling powders outside of a contained space, a respirator (e.g., N95) may be necessary.

Operational Plan: Handling and Preparation

All handling of **CDDO-3P-Im** should be conducted in a designated controlled area, such as a certified biological safety cabinet (BSC) or a chemical fume hood, to minimize environmental contamination and personnel exposure.

Workflow for Safe Handling:



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Figure 1. Step-by-step workflow for the safe handling of **CDDO-3P-Im**.

Disposal Plan

All materials that come into contact with **CDDO-3P-Im** are considered cytotoxic waste and must be disposed of accordingly to prevent environmental contamination and accidental exposure.

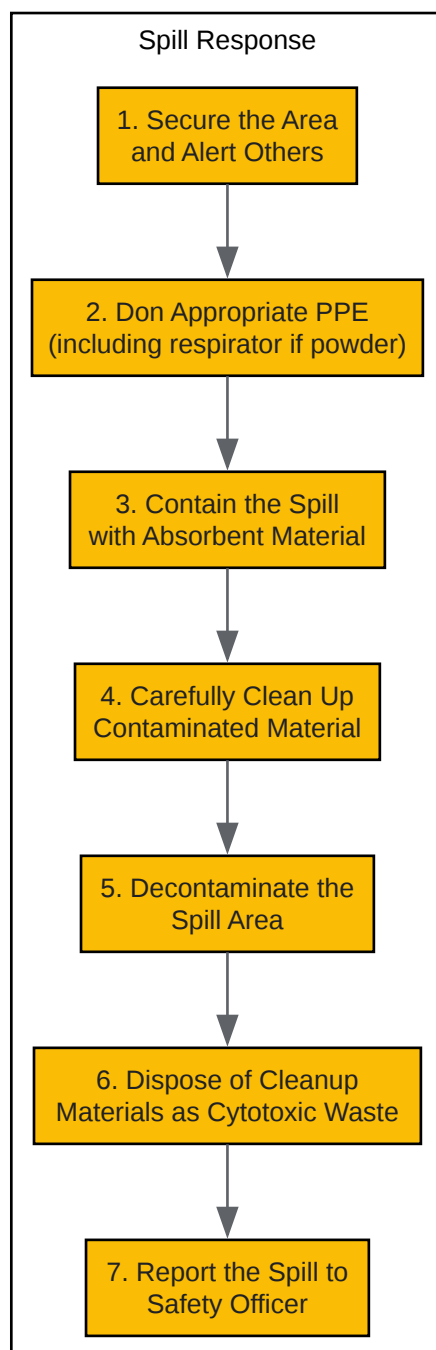
Waste Segregation and Disposal Protocol:

Waste Type	Disposal Procedure
Solid Waste	All contaminated solid waste, including gloves, gowns, bench paper, and pipette tips, must be placed in a clearly labeled, sealed, and puncture-resistant cytotoxic waste container.
Liquid Waste	Unused solutions of CDDO-3P-Im and contaminated solvents should be collected in a designated, sealed, and clearly labeled hazardous waste container for chemical waste. Do not pour down the drain.
Sharps	Needles, syringes, and other contaminated sharps must be disposed of in a designated sharps container that is puncture-resistant and leak-proof.

Spill Management

In the event of a spill, immediate and proper cleanup is essential to mitigate exposure risks.

Spill Cleanup Protocol:



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Figure 2. Logical flow for responding to a **CDDO-3P-Im** spill.

By adhering to these guidelines, researchers can minimize the risks associated with handling the potent cytotoxic compound **CDDO-3P-Im** and ensure a safe laboratory environment.

Always consult your institution's specific safety protocols and the manufacturer's Safety Data Sheet (SDS) for the most comprehensive guidance.

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